

An In-depth Technical Guide to 4-(2-Carboxyethyl)-4-nitroheptanedioic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-(2-Carboxyethyl)-4-nitroheptanedioic acid

Cat. No.: B1224823

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Abstract

4-(2-Carboxyethyl)-4-nitroheptanedioic acid, also known as Tris(2-carboxyethyl)nitromethane, is a trifunctional aliphatic nitro acid. Its unique structure, featuring a central quaternary carbon atom bonded to a nitro group and three carboxyethyl arms, makes it a valuable building block in supramolecular chemistry and materials science. This technical guide provides a comprehensive overview of its chemical properties, synthesis, spectroscopic data, and applications, with a focus on its role in the development of dendritic polymers.

Chemical and Physical Properties

4-(2-Carboxyethyl)-4-nitroheptanedioic acid is a white to off-white solid at room temperature.^[1] Key physicochemical properties are summarized in the table below.

Property	Value	Reference
CAS Number	59085-15-3	[2][3]
Molecular Formula	C ₁₀ H ₁₅ NO ₈	[2][3]
Molecular Weight	277.23 g/mol	[2]
Melting Point	181-184 °C (lit.)	[1]
Boiling Point (Predicted)	570.4 ± 50.0 °C	
Density (Predicted)	1.456 ± 0.06 g/cm ³	
pKa (Predicted)	3.75 ± 0.10	
Appearance	White to off-white solid	[1]

Synonyms:

- Nitrotriacid
- Tris(2-carboxyethyl)nitromethane
- 4-(2-carboxyethyl)-4-nitropimelic acid
- 1,1,1-Tris(2-carboxyethyl)nitromethane

Synthesis

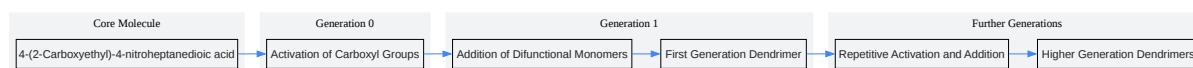
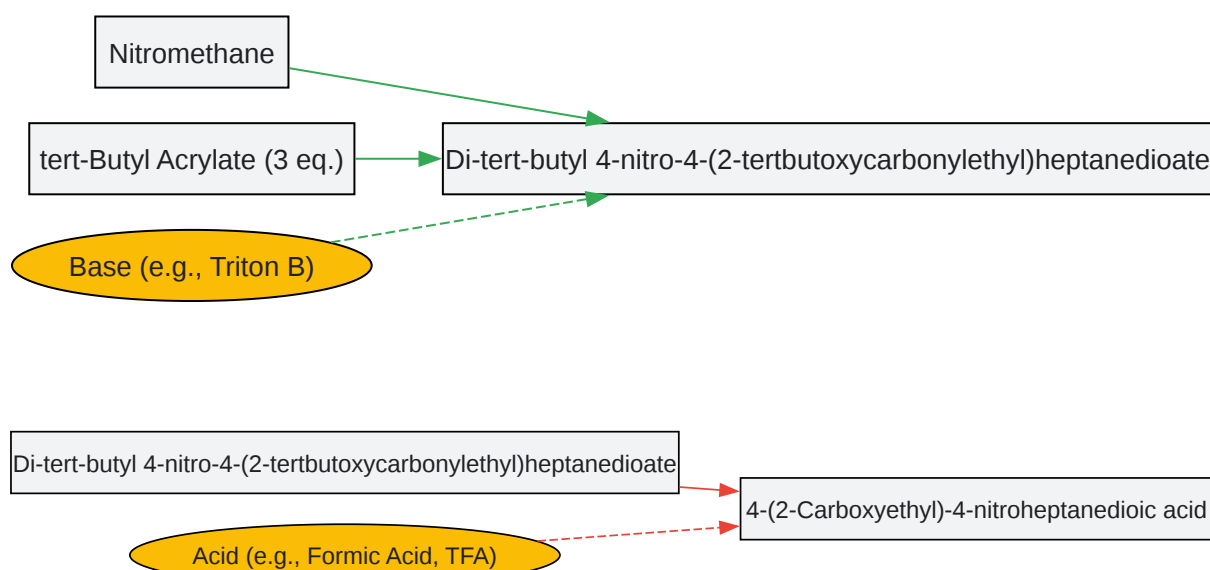
The synthesis of **4-(2-Carboxyethyl)-4-nitroheptanedioic acid** is typically achieved through a multi-step process starting from simple precursors. The overall synthetic strategy involves the Michael addition of nitromethane to three equivalents of an acrylic acid ester, followed by hydrolysis of the resulting triester.

Experimental Protocol: Synthesis of Di-tert-butyl 4-nitro-4-(2-tertbutoxycarbonylethyl)heptanedioate

A common precursor to the target molecule is its tert-butyl ester, Di-tert-butyl 4-nitro-4-(2-tertbutoxycarbonylethyl)heptanedioate (CAS: 136587-00-3).[4] While a detailed, peer-reviewed

experimental protocol for this specific reaction is not readily available in the public domain, the synthesis would logically proceed via a Michael addition of nitromethane to tert-butyl acrylate.

Reaction Scheme:



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References

- 1. rsc.org [rsc.org]

- 2. 4-(2-CARBOXYETHYL)-4-NITRO HEPTANEDIOIC ACID(59085-15-3) 1H NMR spectrum [chemicalbook.com]
- 3. chembk.com [chembk.com]
- 4. Di-tert-butyl 4-nitro-4-(2-tertbutoxycarbonyl)heptanedioate/CAS:136587-00-3-HXCHEM [hxchem.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(2-Carboxyethyl)-4-nitroheptanedioic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1224823#what-is-4-2-carboxyethyl-4-nitroheptanedioic-acid]

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